

Technical Support Center: Fumarate Hydratase-IN-1 (FH-IN-1)

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Compound of Interest

Compound Name: Fumarate hydratase-IN-1

Cat. No.: B1139325

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of **Fumarate Hydratase-IN-1** (FH-IN-1) when stored in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Fumarate hydratase-IN-1** in DMSO?

A1: For optimal long-term stability, it is recommended to store stock solutions of **Fumarate hydratase-IN-1** in DMSO at -80°C.[1][2] Under these conditions, the solution can be stable for up to two years.[2] For shorter-term storage, -20°C is also an option, with a recommended usage period of within one to six months.[1][3] It is crucial to minimize freeze-thaw cycles, as they can potentially impact the stability of the compound.[4][5]

Q2: Can I store the FH-IN-1 DMSO stock solution at room temperature or 4°C?

A2: It is not recommended to store FH-IN-1 DMSO solutions at room temperature or 4°C for extended periods. While many compounds are stable for a few days at these temperatures, long-term storage can lead to degradation. One study on a diverse set of compounds in DMSO showed that while most were stable for 15 weeks at 40°C, this was part of an accelerated stability study and does not reflect optimal storage conditions.[6][7] For maintaining the integrity of FH-IN-1, adhering to the recommended -20°C or -80°C storage is crucial.

Q3: How does the purity of DMSO affect the stability of FH-IN-1?

A3: The purity of DMSO, particularly its water content, can significantly impact the stability of dissolved compounds. DMSO is hygroscopic and readily absorbs moisture from the atmosphere.^[4] The presence of water can facilitate hydrolysis of susceptible functional groups within the compound.^{[7][8]} Therefore, it is best practice to use anhydrous or high-purity DMSO and to handle it in a way that minimizes exposure to moisture.

Q4: How many times can I freeze and thaw my FH-IN-1 DMSO stock solution?

A4: While some sources suggest that several freeze-thaw cycles might not damage small molecule products, it is generally recommended to avoid repeated cycles.^[9] Each cycle can introduce moisture and potentially lead to the degradation of the compound. To avoid this, it is advisable to aliquot the stock solution into smaller, single-use volumes upon initial preparation.^[5] A study on various repository compounds indicated no significant loss after 11 freeze-thaw cycles, but this can be compound-specific.^{[6][7]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced or no activity of FH-IN-1 in the experiment.	Compound degradation due to improper storage.	Prepare a fresh stock solution from powder. Ensure storage at -80°C in small aliquots to minimize freeze-thaw cycles.
Compound degradation due to moisture in DMSO.	Use fresh, anhydrous DMSO to prepare a new stock solution. Store the DMSO properly, tightly sealed, to prevent water absorption.	
Inaccurate concentration of the stock solution.	Verify the initial weighing and dilution calculations. If possible, confirm the concentration using an analytical method like HPLC-UV.	
Precipitation observed in the stock solution upon thawing.	The compound has come out of solution.	Gently warm the vial to 37°C and vortex or sonicate until the precipitate redissolves completely before use. [1] [9] [10]
The concentration of the stock solution is too high.	Prepare a new, less concentrated stock solution if the precipitation persists even after warming and sonication.	
Inconsistent experimental results using the same stock solution.	Non-homogeneity of the stock solution.	Ensure the solution is completely thawed and mixed thoroughly by vortexing before each use.

Gradual degradation of the compound over time.

Prepare a fresh stock solution.
Consider running a stability test on your current stock to assess its integrity (see Experimental Protocols).

Data on Storage Conditions

The following table summarizes the recommended storage conditions for **Fumarate hydratase-IN-1** in DMSO as provided by various suppliers.

Supplier	Storage Temperature	Recommended Duration	Reference
GlpBio	-80°C	Within 6 months	[1]
-20°C	Within 1 month	[1]	
MedchemExpress	-80°C	Up to 2 years	[2]
-20°C	Up to 1 year	[2]	
TargetMol	-80°C (in solvent)	Up to 1 year	[10]
ProbeChem	-80°C (in solvent)	6 months	[3]
-20°C (in solvent)	6 months	[3]	
Cayman Chemical	-20°C	≥ 4 years (as solid)	[11]

Note: The stability of the compound in DMSO is generally shorter than its stability as a solid powder.

Experimental Protocols

Protocol for Assessing the Long-Term Stability of Fumarate Hydratase-IN-1 in DMSO

This protocol outlines a general method to quantitatively assess the stability of FH-IN-1 in a DMSO stock solution over time using High-Performance Liquid Chromatography (HPLC).

1. Materials:

- **Fumarate hydratase-IN-1** powder
- Anhydrous, high-purity DMSO
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid (or other appropriate modifier)
- HPLC system with a UV detector and a suitable C18 column
- Analytical balance
- Volumetric flasks and pipettes
- Autosampler vials

2. Preparation of Stock and Working Solutions:

- Accurately weigh a sufficient amount of FH-IN-1 powder to prepare a stock solution of a known concentration (e.g., 10 mM) in anhydrous DMSO.
- Ensure the compound is fully dissolved, using sonication or gentle warming if necessary.
- Aliquot the stock solution into multiple amber glass vials to minimize freeze-thaw cycles and light exposure.
- Prepare a set of "time zero" (T0) samples by diluting the stock solution with an appropriate solvent (e.g., acetonitrile/water mixture) to a working concentration suitable for HPLC analysis (e.g., 10 μ M).

3. Storage Conditions:

- Store the aliquoted stock solution vials at the desired temperature conditions to be tested (e.g., -80°C, -20°C, 4°C, and room temperature).

4. Time-Point Analysis:

- At designated time points (e.g., 1 week, 1 month, 3 months, 6 months, 1 year, 2 years), retrieve one aliquot from each storage condition.
- Allow the aliquot to thaw completely and reach room temperature.
- Prepare working solutions from the thawed stock in the same manner as the T0 samples.
- Analyze the samples immediately by HPLC.

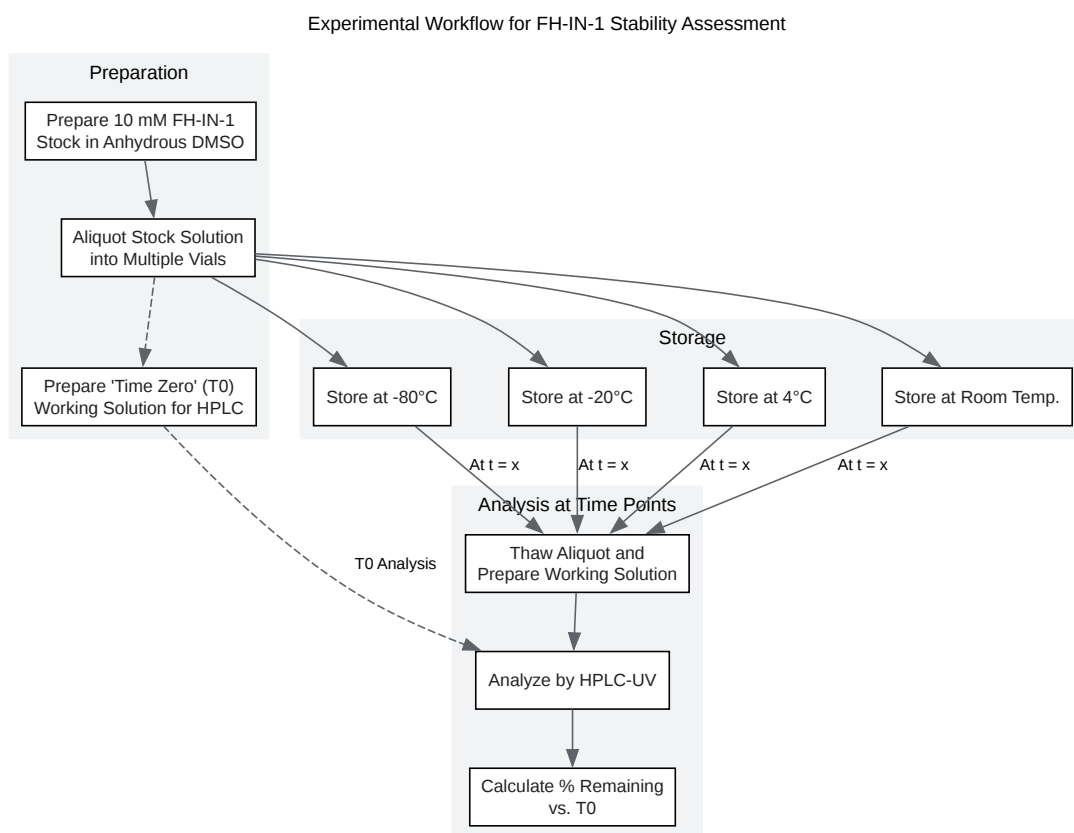
5. HPLC Analysis:

- Mobile Phase: A gradient of acetonitrile and water with a constant concentration of formic acid (e.g., 0.1%). The exact gradient will need to be optimized for good peak shape and separation from any potential degradants.
- Column: A standard C18 analytical column (e.g., 4.6 x 150 mm, 5 μ m).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Determined by measuring the UV absorbance spectrum of FH-IN-1 to find the wavelength of maximum absorbance (λ_{max}).
- Injection Volume: 10 μ L.
- Data Analysis:
 - Integrate the peak area of the FH-IN-1 peak in the chromatograms for each time point and condition.
 - Calculate the percentage of the initial concentration remaining at each time point relative to the T0 sample.
 - Monitor for the appearance of new peaks, which may indicate degradation products.

6. Interpretation of Results:

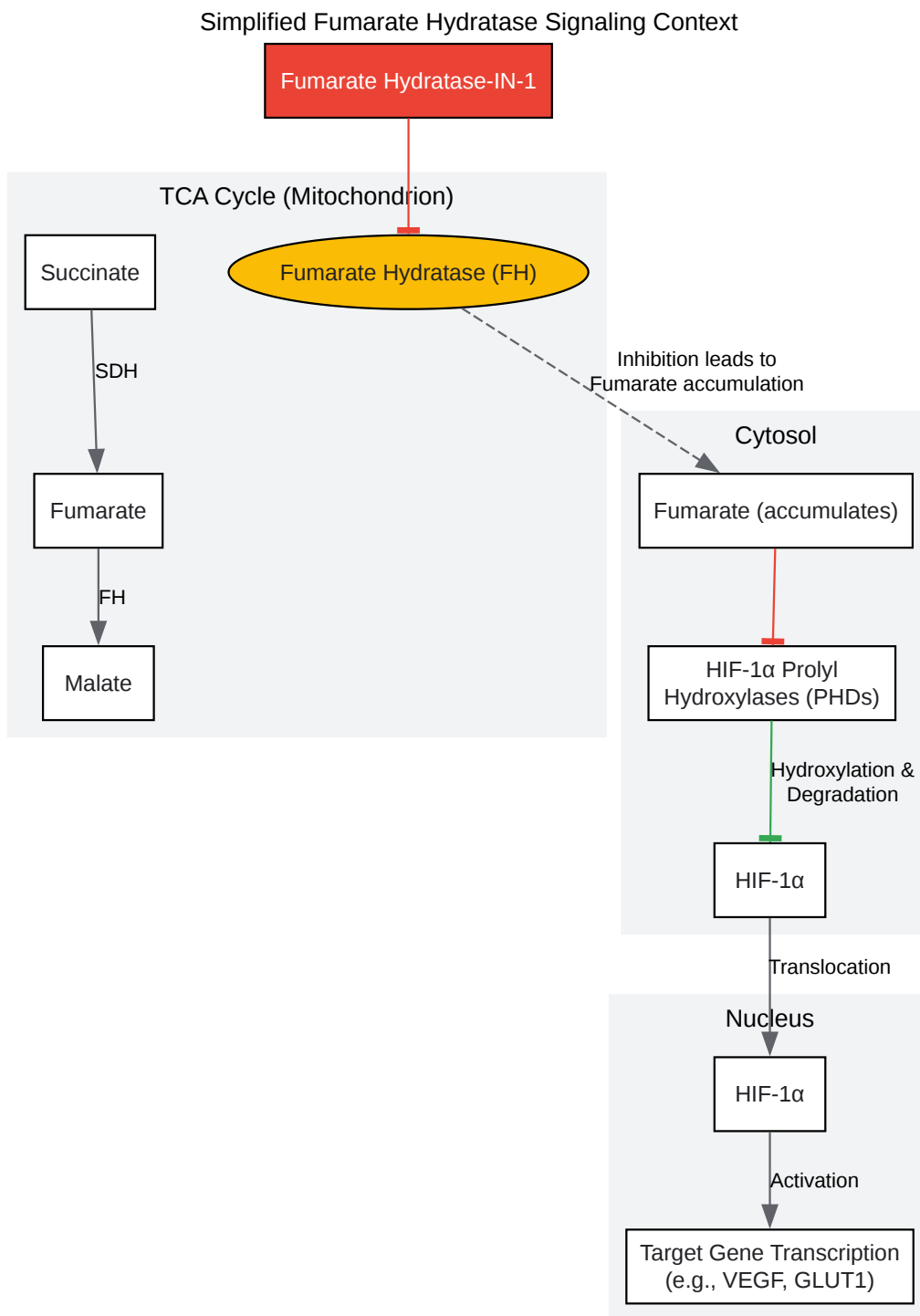
- Plot the percentage of FH-IN-1 remaining versus time for each storage condition.
- A stable solution will show minimal decrease in the main peak area and no significant formation of degradation peaks over time.

Visualizations



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Caption: Workflow for assessing the long-term stability of FH-IN-1 in DMSO.



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Caption: Inhibition of Fumarate Hydratase and its effect on HIF-1 α signaling.

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